

Application Notes and Protocols: Zomepirac Sodium Salt Solubility in DMSO

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Compound of Interest

Compound Name: Zomepirac sodium salt

Cat. No.: B1256859

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Introduction

Zomepirac is a non-steroidal anti-inflammatory drug (NSAID) that functions as a prostaglandin synthetase inhibitor.[1][2] It has demonstrated potent analgesic and anti-inflammatory properties by blocking the synthesis of prostaglandins through the inhibition of cyclooxygenase (COX) enzymes.[3][4][5][6] **Zomepirac sodium salt** is the salt form of zomepirac, and due to its efficacy, it has been a compound of interest in pain and inflammation research.[5][6] Proper dissolution is critical for accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving **zomepirac sodium salt** in research settings.

Data Presentation: Solubility of Zomepirac Sodium Salt

The solubility of **zomepirac sodium salt** in various solvents is a key parameter for the preparation of stock solutions for in vitro and in vivo studies.

Solvent	Concentration	Molarity	Notes
DMSO	100 mg/mL	318.77 mM	Sonication or ultrasonic assistance is recommended for dissolution. [2] [7] [8]
H ₂ O	5 mg/mL	15.94 mM	Sonication is recommended. [2] [7] [8]

It is important to use freshly opened, anhydrous DMSO, as the solvent is hygroscopic and absorbed water can affect the solubility of the compound.[\[7\]](#)

Experimental Protocols

Protocol for Preparation of a **Zomepirac Sodium Salt** Stock Solution in DMSO

This protocol details the steps for preparing a 100 mg/mL stock solution of **zomepirac sodium salt** in DMSO.

Materials:

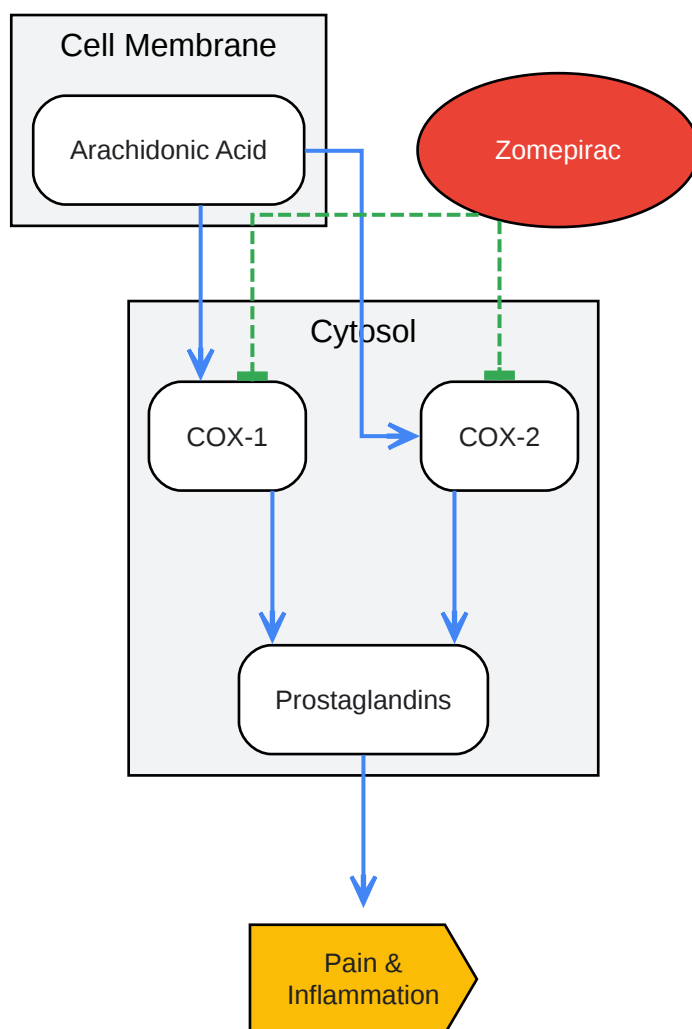
- **Zomepirac sodium salt** powder
- Anhydrous, research-grade Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene or glass vial
- Calibrated analytical balance
- Vortex mixer
- Bath sonicator
- Calibrated micropipettes

Procedure:

- **Aseptic Technique:** Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination of the stock solution.
- **Weighing the Compound:** Accurately weigh the desired amount of **zomepirac sodium salt** powder using a calibrated analytical balance. For a 1 mL stock solution at 100 mg/mL, weigh 100 mg of the powder.
- **Transfer to Vial:** Carefully transfer the weighed powder into a sterile vial.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the vial. For a 100 mg/mL solution, add 1 mL of DMSO for every 100 mg of powder.
- **Initial Dissolution:** Tightly cap the vial and vortex the mixture for 1-2 minutes to facilitate initial dissolution.
- **Sonication:** Place the vial in a bath sonicator. Sonicate the solution for 10-15 minutes to ensure complete dissolution.^{[2][7]} The solution should become clear. If precipitation is observed, gentle warming of the solution in conjunction with sonication may be applied.^[7]
- **Sterile Filtration (Optional):** For cell-based assays or in vivo studies, sterile filter the stock solution through a 0.22 µm syringe filter into a new sterile vial. This step will remove any potential microbial contaminants.
- **Storage:** Store the stock solution at -20°C or -80°C for long-term stability.^{[2][7]} It is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Stored at -80°C, the solution is stable for up to 6 months.^[7]

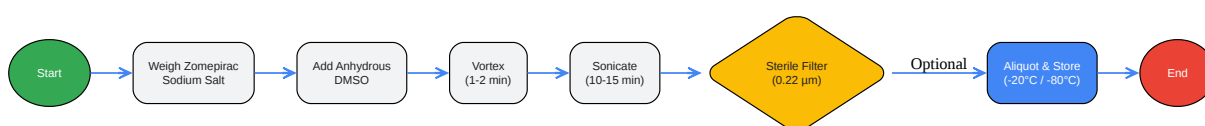
Visualizations

Below are diagrams illustrating the mechanism of action of zomepirac and the experimental workflow for its preparation.



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Caption: Mechanism of action of Zomepirac.



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Caption: Workflow for preparing Zomepirac stock solution.

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